

Darizmetinib stability and long-term storage conditions

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Compound of Interest

Compound Name: *Darizmetinib*

Cat. No.: *B10856180*

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Darizmetinib Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and long-term storage of **Darizmetinib**. It includes frequently asked questions (FAQs) and troubleshooting guides to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

1. What are the recommended long-term storage conditions for solid **Darizmetinib**?

For long-term stability, solid **Darizmetinib** powder should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^{[1][2]}

2. What are the recommended storage conditions for **Darizmetinib** in solvent?

Once dissolved, it is recommended to aliquot the solution and store it at -80°C for up to 6 months to a year, or at -20°C for up to 1 month.^{[1][3]} To prevent degradation from repeated freeze-thaw cycles, use fresh aliquots for each experiment.

3. What is the recommended solvent for dissolving **Darizmetinib**?

Dimethyl sulfoxide (DMSO) is the recommended solvent for **Darizmetinib**.^{[1][3]} For optimal solubility, it is advisable to use newly opened, anhydrous DMSO, as the solvent is hygroscopic and absorbed moisture can impact solubility.^{[1][4]} Sonication can also aid in dissolution.^[3]

4. What is the mechanism of action of **Darizmetinib**?

Darizmetinib is an orally active, potent, and selective inhibitor of mitogen-activated protein kinase kinase 4 (MKK4).^{[1][2][5]} By inhibiting MKK4, **Darizmetinib** leads to an enhancement of the MKK7 and JNK1 signaling pathways. This, in turn, activates the transcription factors ATF2 and ELK1, which promotes cell proliferation and liver regeneration.^{[1][3][5]}

Stability and Storage Summary

The following tables summarize the recommended storage conditions for **Darizmetinib** in both solid and solution forms based on information from various suppliers.

Table 1: Long-Term Storage of Solid **Darizmetinib**

Storage Temperature	Duration
-20°C	Up to 3 years
4°C	Up to 2 years

Table 2: Long-Term Storage of **Darizmetinib** in Solvent (DMSO)

Storage Temperature	Duration
-80°C	6 months to 1 year
-20°C	Up to 1 month

Troubleshooting Guide

Issue 1: Difficulty dissolving **Darizmetinib** powder.

- Cause: **Darizmetinib** may not readily dissolve, or the DMSO used may have absorbed moisture.
- Solution:
 - Use a fresh, unopened vial of anhydrous DMSO.^{[1][4]}

- Use sonication to aid dissolution.^[3]
- Gently warm the solution to 37°C to improve solubility.

Issue 2: Precipitation of **Darizmetinib** in cell culture medium.

- Cause: The final concentration of DMSO in the cell culture medium may be too low to maintain **Darizmetinib** in solution, or the concentration of **Darizmetinib** may be too high.
- Solution:
 - Ensure the final DMSO concentration in your cell culture medium is sufficient to maintain solubility, typically between 0.1% and 0.5%.
 - Prepare a more dilute stock solution of **Darizmetinib** in DMSO before adding it to the medium.
 - After adding **Darizmetinib** to the medium, mix thoroughly by gentle inversion or swirling.

Issue 3: Inconsistent or unexpected experimental results.

- Cause: This could be due to degradation of the **Darizmetinib** stock solution from improper storage or multiple freeze-thaw cycles.
- Solution:
 - Always use a fresh aliquot of your **Darizmetinib** stock solution for each experiment.
 - Ensure that stock solutions have been stored at the correct temperature (-80°C for long-term storage).^{[1][3]}
 - If you suspect degradation, it is recommended to perform a quality control check of your stock solution using a stability-indicating analytical method, such as HPLC-UV.

Experimental Protocols

Protocol 1: Preparation of **Darizmetinib** Stock Solution

- Allow the vial of solid **Darizmetinib** to equilibrate to room temperature before opening.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Vortex and/or sonicate the vial until the solid is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.
- Store the aliquots at -80°C.[\[1\]](#)[\[3\]](#)

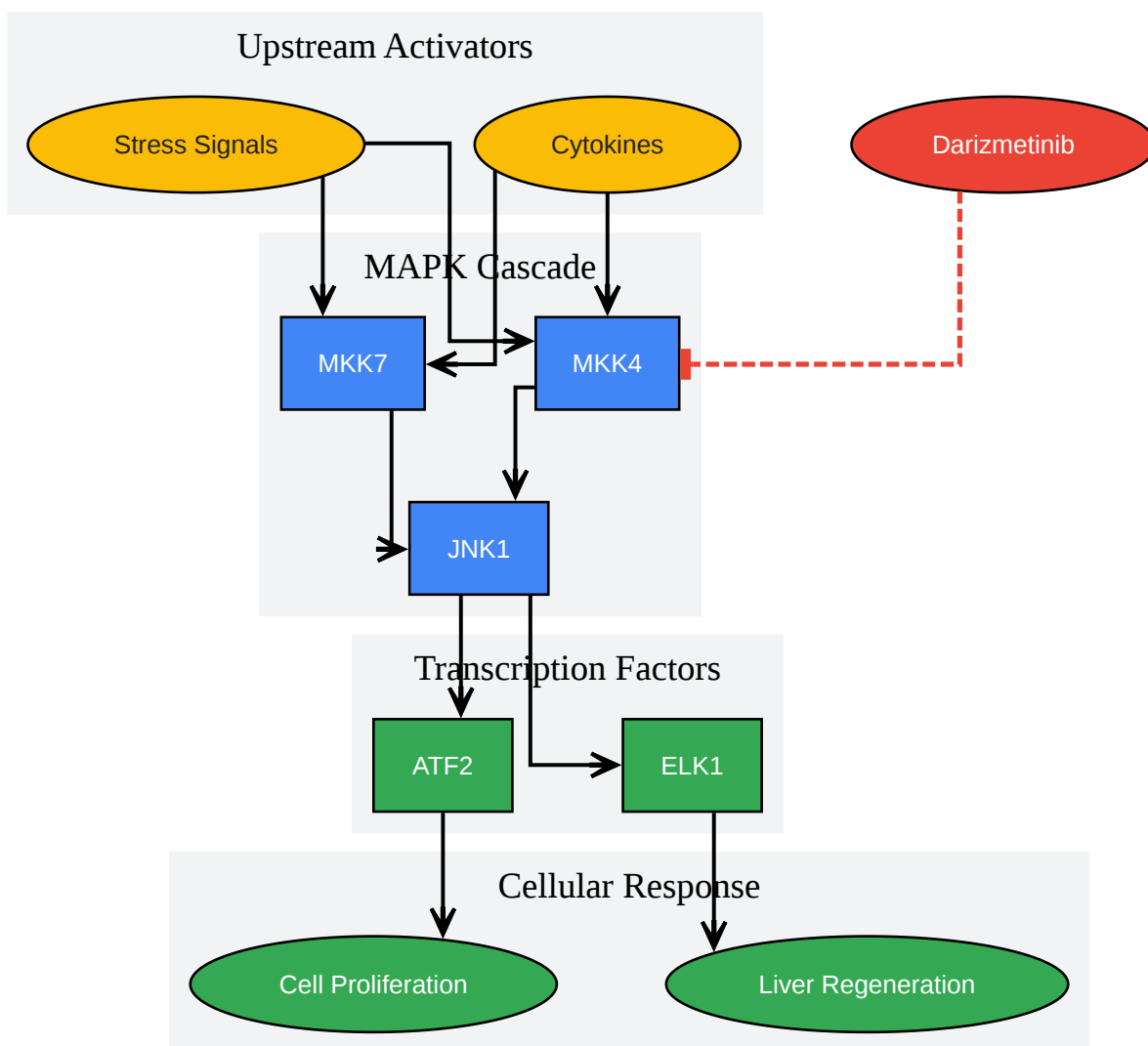
Protocol 2: Stability-Indicating HPLC-UV Method for **Darizmetinib** (Representative Method)

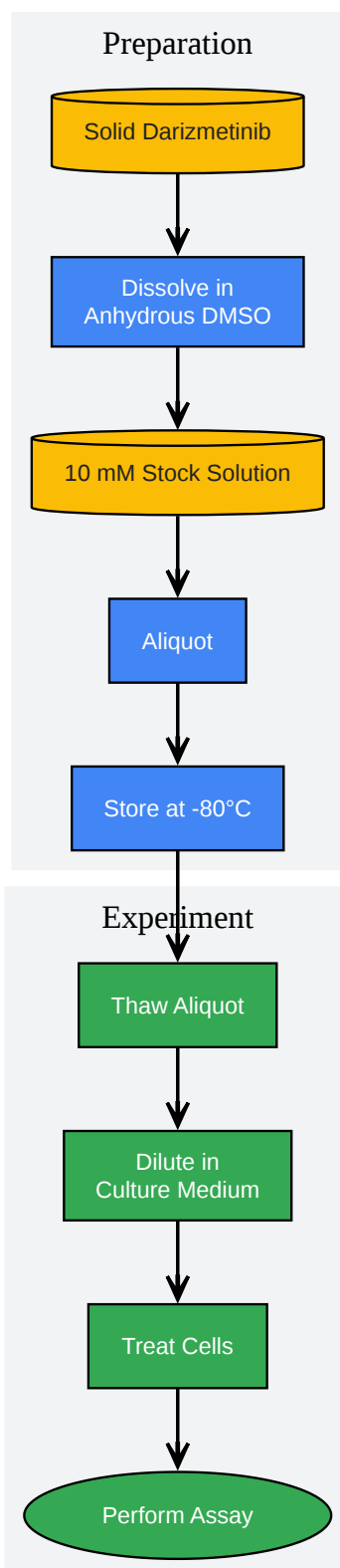
This protocol provides a general framework for developing a stability-indicating HPLC-UV method for **Darizmetinib**, based on common methods for other kinase inhibitors. Method optimization and validation are required for specific applications.

- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: A time-gradient from 95% A to 95% B over a specified duration to ensure separation of the parent compound from any potential degradants.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: Determined by UV-Vis spectral analysis of **Darizmetinib** (typically the wavelength of maximum absorbance).
 - Injection Volume: 10 µL.
- Forced Degradation Study: To assess the stability-indicating nature of the HPLC method, forced degradation studies should be performed. This involves subjecting **Darizmetinib** to various stress conditions:

- Acidic Conditions: 0.1 M HCl at 60°C for a specified time.
- Basic Conditions: 0.1 M NaOH at 60°C for a specified time.
- Oxidative Conditions: 3% H₂O₂ at room temperature for a specified time.
- Thermal Conditions: Heating the solid compound at a high temperature (e.g., 105°C) for a specified time.
- Photolytic Conditions: Exposing the compound to UV light.
- Analysis: Analyze the stressed samples using the developed HPLC-UV method. The method is considered stability-indicating if the degradation products are well-resolved from the parent **Darizmetinib** peak.

Visualizations





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